4-Chloro-8-fluoro-5-methylquinazoline CAS number and identifiers

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Compound of Interest

Compound Name:	*4-Chloro-8-fluoro-5-methylquinazoline*
Cat. No.:	*B15271246*

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Technical Guide: 4-Chloro-8-fluoro-5-methylquinazoline

Part 1: Executive Summary & Core Utility

4-Chloro-8-fluoro-5-methylquinazoline is a specialized heterocyclic building block used primarily in the synthesis of high-value pharmaceutical candidates. As a trisubstituted quinazoline, it serves as a critical scaffold for developing inhibitors of tyrosine kinases (e.g., EGFR, PI3K) and Toll-like receptor (TLR7/8) agonists.

Its structural uniqueness lies in the 5-methyl, 8-fluoro substitution pattern. The 8-fluoro group modulates the electronic properties of the pyrimidine ring, enhancing metabolic stability and altering the pKa of the N1 nitrogen. The 5-methyl group provides steric bulk that can enforce specific binding conformations in protein active sites, often improving selectivity over off-target kinases. The C4-chloro substituent is a highly reactive "warhead" for Nucleophilic Aromatic Substitution (

), allowing the rapid installation of diverse amine pharmacophores.

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Part 2: Chemical Identity & Physicochemical Properties[1]

The following data aggregates confirmed identifiers and predicted physicochemical parameters essential for analytical characterization.

Property	Specification
CAS Registry Number	1565594-15-1
IUPAC Name	4-Chloro-8-fluoro-5-methylquinazoline
Molecular Formula	C H ClFN
Molecular Weight	196.61 g/mol
SMILES	Cc1c(F)cccc1c2ncqc2Cl (Canonical: CC1=C(C=CC=C1F)C2=NC=NC2(Cl))
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DCM, DMSO, DMF; Hydrolytically unstable in water
Storage	2-8°C, under inert atmosphere (Argon/Nitrogen); Moisture sensitive

Part 3: Synthetic Methodology

The synthesis of **4-Chloro-8-fluoro-5-methylquinazoline** is a two-stage workflow starting from the anthranilic acid derivative. This protocol prioritizes yield and purity, minimizing the formation of hydrolysis byproducts.

Stage 1: Cyclization to the Quinazolinone Core

The formation of the pyrimidine ring is achieved by condensing the anthranilic acid precursor with a C1 synthon (Formamidine acetate).

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- Precursor: 2-Amino-3-fluoro-6-methylbenzoic acid (CAS 1565594-15-1 precursor).
- Reagents: Formamidine acetate (1.5 eq), Ethanol or 2-Methoxyethanol.
- Conditions: Reflux (80–100°C) for 12–16 hours.

Protocol Insight: The 5-methyl group creates steric hindrance near the carboxylic acid. Using formamidine acetate is often superior to formamide/ammonium formate because it acts as a more potent electrophile, driving the cyclization to completion despite the steric crowding.

Stage 2: Chlorination (Deoxychlorination)

Conversion of the tautomeric lactam (quinazolinone) to the chloro-imidate (chloroquinazoline).

- Substrate: 8-Fluoro-5-methylquinazolin-4(3H)-one.
- Reagent: Phosphorus Oxychloride (POCl

  , excess).
- Catalyst: N,N-Diethylaniline or DMF (catalytic).
- Conditions: Reflux (105°C) for 2–4 hours.

Critical Control Point: The 8-fluoro substituent withdraws electron density, making the C4-carbonyl slightly less nucleophilic towards the phosphorous center. A catalytic amount of DMF is essential; it forms the Vilsmeier-Haack reagent in situ, significantly accelerating the activation of the carbonyl oxygen.

Visualization: Synthetic Workflow

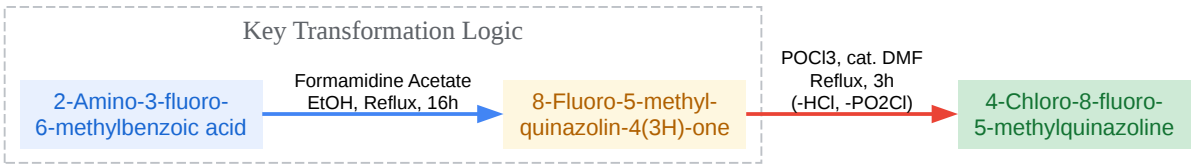

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Figure 1: Step-wise synthesis from the anthranilic acid precursor to the reactive chloro-quinazoline core.

Part 4: Reactivity & Functionalization

The utility of **4-Chloro-8-fluoro-5-methylquinazoline** is defined by its reactivity in Nucleophilic Aromatic Substitution (

).

Mechanism & Regioselectivity

The C4 position is highly electrophilic due to the inductive effect of the adjacent nitrogens (N3 and N1). While the C8-position bears a fluorine (a potential leaving group),

occurs exclusively at C4 under standard conditions.

- Why C4? The intermediate Meisenheimer complex formed at C4 is stabilized by the N3 nitrogen. Displacement of the C8-fluorine is energetically unfavorable due to the lack of para/ortho electron-withdrawing resonance stabilization relative to the C4 position.
- Steric Factors: The 5-methyl group exerts steric pressure on the C4 position. Nucleophiles with high steric bulk (e.g., tert-butyl amines) may require elevated temperatures or palladium catalysis (Buchwald-Hartwig) rather than standard

  conditions.

Standard Functionalization Protocol (

)

- Solvent: Isopropanol (IPA) or Acetonitrile (MeCN).
- Base: Diisopropylethylamine (DIPEA) or K

  CO

  (2-3 eq).
- Nucleophile: Primary or secondary amine (1.1 eq).

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- Conditions: 60–80°C, 2–6 hours.

Self-Validating Check: The reaction progress can be monitored by TLC (DCM:MeOH 95:5). The product usually fluoresces intensely under UV (254/365 nm) compared to the non-fluorescent starting chloride.

Visualization: Reactivity Profile

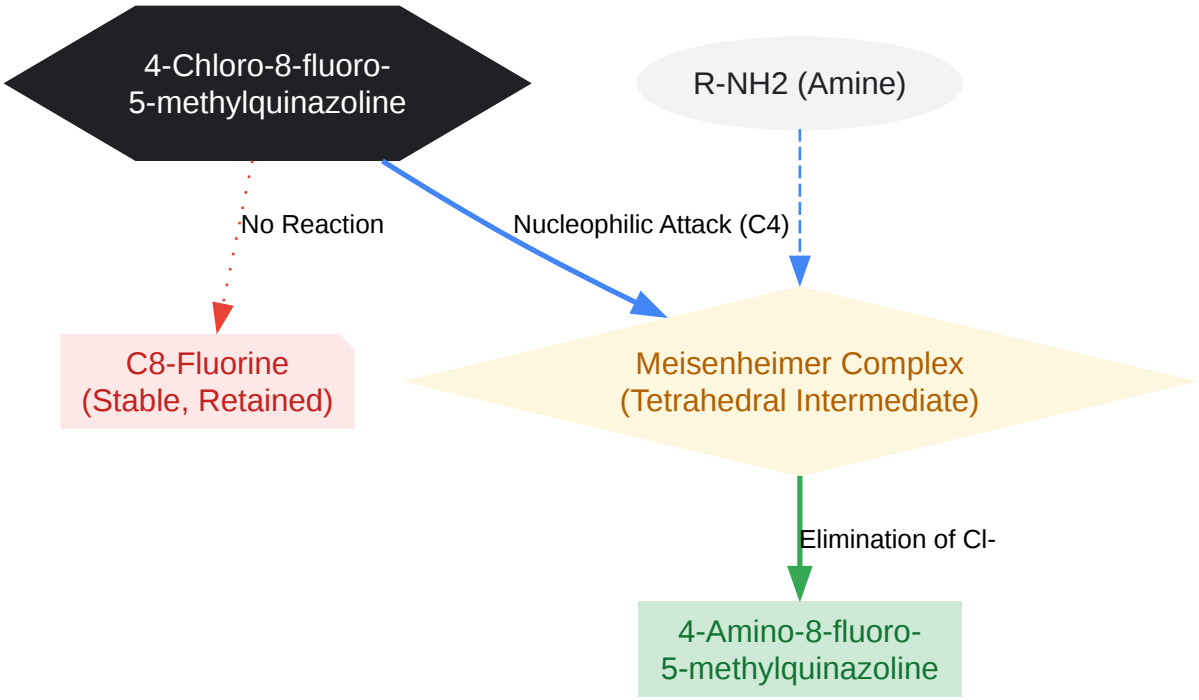

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Figure 2: Mechanism of S_NAr functionalization. Note the retention of the C8-fluorine atom.

Part 5: Safety & Handling

- Hazard Identification:
  - Skin/Eye Irritant: The compound hydrolyzes to release HCl upon contact with moisture/mucous membranes.
  - Corrosive: POCl

    residues may be present in crude batches.

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- Storage: Store in a tightly sealed container at -20°C. The compound is stable for >12 months if kept dry.
- Quenching: When disposing of reaction mixtures containing this compound, quench with saturated aqueous NaHCO

  to neutralize any generated acid.

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